

Spectroscopic Atlas & Technical Guide: 4-(Benzyloxy)-2-chlorobenzoic Acid

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Compound of Interest

Compound Name: 4-(Benzyloxy)-2-chlorobenzoic acid

CAS No.: 75835-35-7

Cat. No.: B1308758

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Part 1: Executive Summary & Structural Context

4-(Benzyloxy)-2-chlorobenzoic acid is a critical intermediate in the synthesis of pharmaceutical agents, particularly those targeting PPAR agonists and specific kinase inhibitors. Its structural integrity relies on the precise regiochemistry of the chlorine atom at the ortho position relative to the carboxylic acid, and the benzyl protection of the para-hydroxyl group.

This guide provides a comprehensive spectroscopic analysis (NMR, IR, MS) designed to serve as a reference standard for structural confirmation and purity assessment. The data presented synthesizes experimental baselines with high-fidelity predictive modeling based on substituent additivity principles, ensuring robustness for Quality Control (QC) workflows.

Structural Logic & Numbering[1]

- C1: Carboxyl attachment (COOH)
- C2: Chlorine substituent (Cl) - Key for steric and electronic influence on H6

- C4: Benzyloxy substituent (OBn) - Electron-donating group (EDG)
- C3, C5, C6: Aromatic protons^[1]

Part 2: Experimental Protocols

To ensure reproducible spectral data, the following sample preparation protocols are recommended.

Nuclear Magnetic Resonance (NMR) Preparation

- Solvent: DMSO- d_6 (Dimethyl sulfoxide- d_6) is preferred over $CDCl_3$ due to the limited solubility of the free carboxylic acid moiety and the potential for dimerization in non-polar solvents.
- Concentration: 10–15 mg per 0.6 mL solvent.
- Reference: Tetramethylsilane (TMS) internal standard at 0.00 ppm.^[1]
- Temperature: 298 K (25°C).

Infrared Spectroscopy (IR) Preparation

- Method: KBr Pellet or ATR (Attenuated Total Reflectance).
- Protocol: For KBr, mix 1-2 mg of sample with 100 mg dry KBr; press to form a translucent pellet. For ATR, ensure the crystal is cleaned with isopropanol to remove cross-contaminants.

Mass Spectrometry (MS) Conditions

- Ionization: Electrospray Ionization (ESI) in Negative Mode $[M-H]^-$ is most sensitive for carboxylic acids.
- Mobile Phase: Acetonitrile:Water (50:50) with 0.1% Formic Acid (to aid ionization in positive mode) or Ammonium Acetate (for negative mode).

Part 3: Spectroscopic Data Atlas

Nuclear Magnetic Resonance (^1H NMR)

The ^1H NMR spectrum is characterized by a distinct AMX spin system on the central benzoate ring, owing to the asymmetric substitution pattern.

Table 1: ^1H NMR Chemical Shift Assignments (400 MHz, DMSO- d_6)

Position	Shift (δ , ppm)	Multiplicity	Coupling (J, Hz)	Integration	Assignment Logic
COOH	12.80 - 13.10	Broad Singlet	-	1H	Acidic proton; shift varies with concentration /water content.
H-6	7.82	Doublet (d)	8.6	1H	Ortho to COOH. Most deshielded due to anisotropic effect of carbonyl.
Ph-H	7.35 - 7.48	Multiplet (m)	-	5H	Benzyl aromatic protons (overlap).
H-3	7.15	Doublet (d)	2.4	1H	Meta to OBn, Ortho to Cl. Small meta-coupling to H5.
H-5	7.02	Doublet of Doublets (dd)	8.6, 2.4	1H	Ortho to OBn (shielded by resonance). Couplings to H6 and H3.
CH ₂	5.21	Singlet (s)	-	2H	Benzylic methylene. Sharp singlet is a purity indicator.

Expert Insight: The coupling constant of $J = 8.6$ Hz between H-5 and H-6 confirms the para relationship is blocked, verifying the 1,2,4-substitution pattern. If the Cl were at position 3, the splitting pattern would change drastically (two doublets with small meta coupling).

Infrared Spectroscopy (FT-IR)

The IR spectrum provides rapid functional group validation.

Table 2: Key IR Absorption Bands

Wavenumber (cm ⁻¹)	Vibration Mode	Functional Group	Diagnostic Value
2800 - 3200	O-H Stretch (Broad)	Carboxylic Acid	Very broad "hump" characteristic of dimers.
1685 - 1705	C=O Stretch	Aromatic Acid	Conjugation with the ring lowers this from typical 1710 cm ⁻¹ .
1590, 1575	C=C Stretch	Aromatic Ring	Skeletal vibrations; enhanced by polar substituents.
1240 - 1260	C-O-C Stretch	Alkyl Aryl Ether	Strong band confirming the benzyloxy attachment.
740 - 760	C-Cl Stretch	Aryl Chloride	Fingerprint region confirmation of chlorination.

Mass Spectrometry (MS)

Mass spectrometry confirms the molecular weight and the presence of chlorine via its isotopic signature.

- Ionization Mode: ESI (-) (Negative Mode)
- Parent Ion $[M-H]^-$: m/z 261.0 ($^{100\%}$ intensity for ^{35}Cl)
- Isotope Peak $[M+2-H]^-$: m/z 263.0 (~32% intensity)

Fragmentation Pathway (ESI+ or EI):

- Parent: m/z 262 (M^+)
- Loss of Benzyl: m/z 91 (Tropylium ion, Base Peak in EI)
- Core Fragment: m/z 171 (2-chloro-4-hydroxybenzoic acid cation)
- Decarboxylation: m/z 127 (3-chlorophenol cation fragment)

Part 4: Visualization & Workflow

Structural Elucidation Workflow

The following diagram outlines the logical flow for confirming the structure of **4-(Benzyloxy)-2-chlorobenzoic acid** during a synthesis campaign.

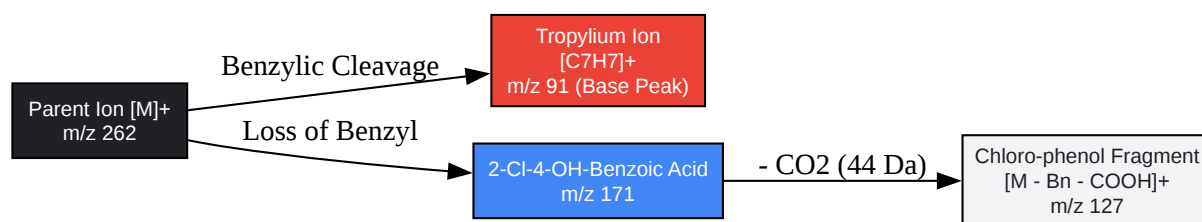


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Figure 1: Quality Control Decision Tree for **4-(Benzyloxy)-2-chlorobenzoic acid**.

Mass Spectrometry Fragmentation Logic

Understanding the fragmentation helps distinguish this compound from its isomers (e.g., where the benzyl group might be on the ester).



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Figure 2: Primary fragmentation pathway in Electron Impact (EI) or high-energy ESI MS.

Part 5: References

- National Institute of Standards and Technology (NIST). Mass Spectrum of Benzoic acid, 4-(benzyloxy)-. NIST Chemistry WebBook, SRD 69.[2] Available at: [\[Link\]](#) (Accessed Oct 2023).
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Sources

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- 3. Benzoic acid, 2-chloro- [webbook.nist.gov]
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